

Handling and safety precautions for R(+)-6-Bromo-APB hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *R(+)-6-Bromo-APB hydrobromide*

Cat. No.: B1678724

[Get Quote](#)

Application Notes and Protocols: R(+)-6-Bromo-APB hydrobromide

Disclaimer: **R(+)-6-Bromo-APB hydrobromide** is a research chemical. Its pharmacological and toxicological properties have not been fully elucidated. The information provided herein is compiled from supplier data, information on structurally related compounds, and general principles for handling potent psychoactive substances. All handling and experimentation with this compound should be conducted by trained professionals in a properly equipped laboratory setting, following a thorough risk assessment.

Compound Identification and Properties

R(+)-6-Bromo-APB hydrobromide is the R-(+) enantiomer of a substituted benzazepine derivative. It is primarily recognized for its activity as a dopamine receptor agonist.

Property	Data	Reference
Synonym(s)	R(+)-6-Bromo-7,8-dihydroxy-3-allyl-1-phenyl-2,3,4,5-tetrahydro-1H-3-benzazepine hydrobromide	
IUPAC Name	(5R)-9-bromo-5-phenyl-3-prop-2-enyl-1,2,4,5-tetrahydro-3-benzazepine-7,8-diol;hydrobromide	[1]
CAS Number	139689-19-3	[1][2]
Molecular Formula	C ₁₉ H ₂₀ BrNO ₂ · HBr	
Molecular Weight	455.18 g/mol	[2][3]
Appearance	Off-white solid	
Solubility	Soluble in DMSO and ethanol	[3][4]
Storage Conditions	Store in a dry, dark place. Short term (days to weeks) at 0-4°C; long term (months to years) at -20°C. Photosensitive.	[3]

Safety and Handling Precautions

Due to the limited research history, comprehensive safety and hazard information for **R(+)-6-Bromo-APB hydrobromide** is scarce.[3] Therefore, it must be handled as a potentially hazardous substance, adopting principles used for highly potent active pharmaceutical ingredients (HPAPIs).

Personal Protective Equipment (PPE)

A minimum level of PPE for handling the solid compound or its solutions includes:

- Gloves: Nitrile gloves (double-gloving is recommended).

- Eye Protection: Chemical safety goggles or a face shield.
- Respiratory Protection: For handling the powder outside of a containment system, a NIOSH-approved respirator (e.g., N95) is required. For higher-risk activities, a powered air-purifying respirator (PAPR) is recommended.[5]
- Lab Coat: A dedicated lab coat should be used. For potent compounds, disposable gowns (e.g., Tyvek) are preferable.[6]

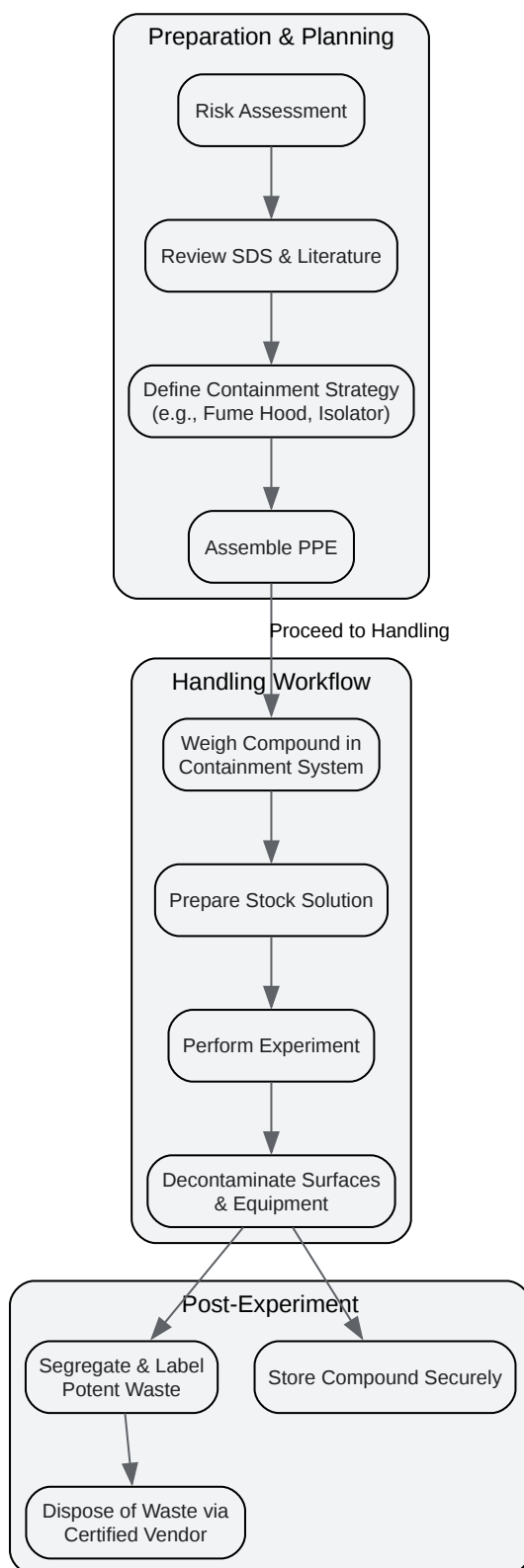
Engineering Controls

- All weighing and preparation of stock solutions from the solid compound must be performed in a certified chemical fume hood, a glove box, or a containment isolator.[5][7]
- Facilities handling potent compounds should operate under negative pressure to prevent the escape of airborne particles.[7][8]

General Handling Protocol

- Risk Assessment: Before any new procedure, perform a thorough risk assessment covering potential exposure, necessary containment, and emergency procedures.
- Designated Area: Designate a specific area within the laboratory for handling **R(+)-6-Bromo-APB hydrobromide**.
- Weighing and Solubilization:
 - Perform in a containment system (e.g., fume hood or glove box).
 - Use anti-static weigh boats or weighing paper.
 - Handle the powder carefully to avoid generating dust.
 - Clean spatulas and surfaces immediately after use with an appropriate solvent (e.g., 70% ethanol) to decontaminate.
- Storage: Store the compound in a clearly labeled, sealed container in a secure, ventilated cabinet away from incompatible materials.[3]

- Spill Management:
 - Evacuate the area.
 - Wear appropriate PPE before re-entering.
 - For solid spills, gently cover with an absorbent material to avoid raising dust, then collect into a sealed container for disposal.
 - For liquid spills, absorb with a spill pillow or other inert absorbent material and place in a sealed container.
 - Decontaminate the area thoroughly.
- Waste Disposal: All waste (used PPE, disposable labware, excess solutions) must be collected in a sealed, clearly labeled hazardous waste container and disposed of according to institutional and local regulations for chemical waste.



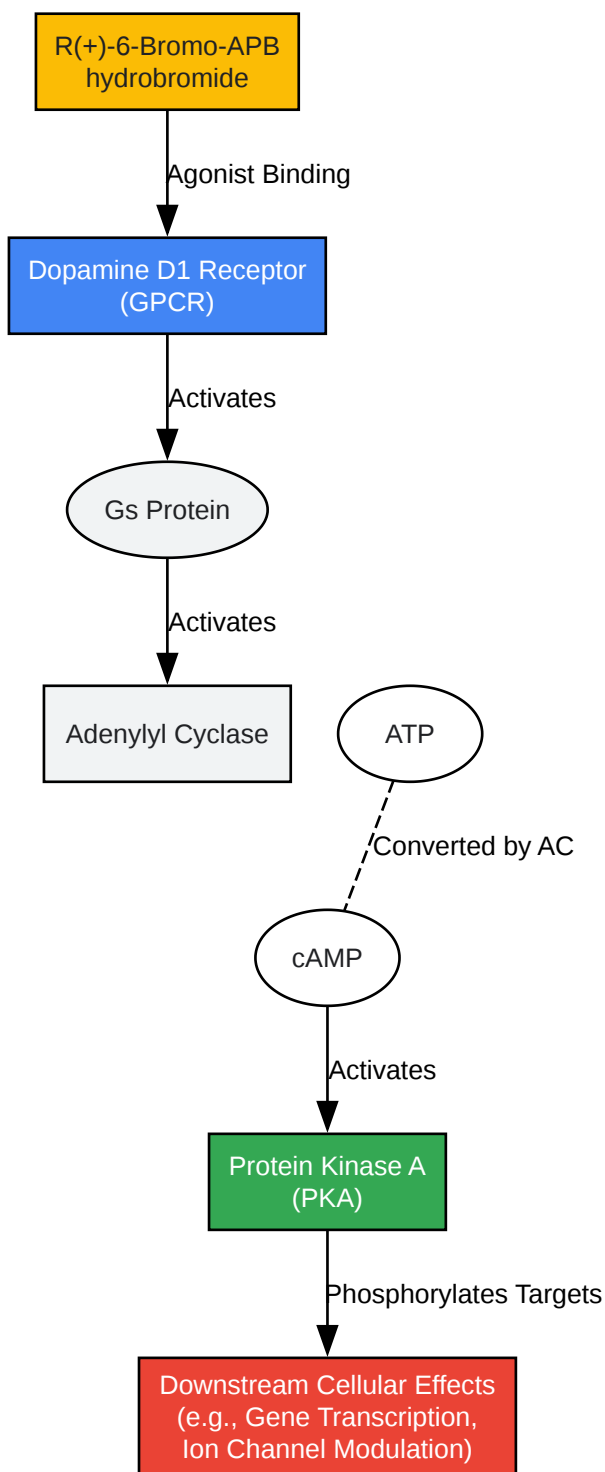
[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of Potent Research Chemicals.

Biological Activity and Mechanism of Action

R(+)-6-Bromo-APB hydrobromide is a selective dopamine D₁ receptor full agonist.^{[9][10]} The D₁ receptor is a G-protein coupled receptor (GPCR) that, upon activation, couples to the G α s protein. This initiates a signaling cascade that increases intracellular levels of cyclic AMP (cAMP), a critical second messenger.

Beyond its primary action at D₁ receptors, some research suggests it may also interact with serotonin and norepinephrine pathways, potentially acting as a monoamine releasing agent.^[3] Additionally, it has been observed to increase the expression of μ -opioid receptor (MOR) mRNA in the nucleus accumbens, indicating a potential influence on reward and pain modulation pathways.^{[11][12]}



[Click to download full resolution via product page](#)

Caption: Simplified Dopamine D1 Receptor Signaling Pathway.

Quantitative Pharmacological Data

No specific receptor binding affinities (e.g., K_i) or functional potencies (e.g., EC_{50}) for **R(+)-6-Bromo-APB hydrobromide** are available in the public, peer-reviewed literature. However, data is available for the structurally related, non-brominated compound 6-APB, which acts as a monoamine releaser and 5-HT₂ receptor agonist. This data is provided for context but should not be considered representative of **R(+)-6-Bromo-APB hydrobromide**'s activity.

Table 2: Pharmacological Data for Structurally Related Compound 6-APB

Target	Action	Value (nM)	Reference
Serotonin Transporter (SERT)	Monoamine Release EC_{50}	36	[13]
Norepinephrine Transporter (NET)	Monoamine Release EC_{50}	14	[13]
Dopamine Transporter (DAT)	Monoamine Release EC_{50}	10	[13]
Serotonin 5-HT _{2e} Receptor	Agonist K_i	3.7	[13]
Serotonin 5-HT _{2e} Receptor	Agonist EC_{50}	140	[13]
α_2 C-Adrenergic Receptor	Binding K_i	45	[13]

| Serotonin 5-HT_{2C} Receptor | Binding K_i | 270 | [13] |

Note: The potent agonism of 6-APB at the 5-HT_{2e} receptor suggests a potential for cardiotoxicity with long-term use, a risk that should be considered for related compounds until proven otherwise.[13]

Experimental Protocols

No validated experimental protocols for **R(+)-6-Bromo-APB hydrobromide** have been published. The following is a generalized template for an in vitro competitive radioligand binding

assay to determine the affinity of the compound for a target receptor (e.g., Dopamine D₁). This is a template and must be optimized for the specific receptor and laboratory conditions.

Template Protocol: In Vitro Radioligand Binding Assay

Objective: To determine the binding affinity (K_i) of **R(+)-6-Bromo-APB hydrobromide** at a target receptor expressed in cell membranes.

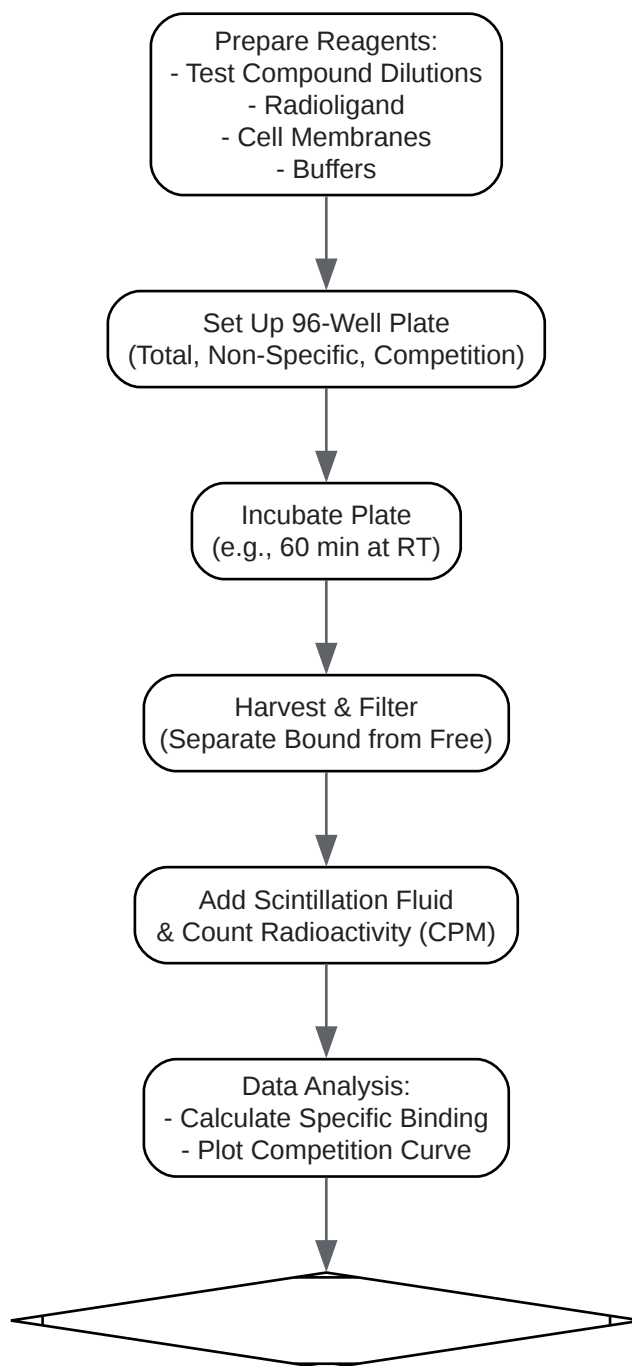
Materials:

- **R(+)-6-Bromo-APB hydrobromide**
- Cell membranes expressing the target receptor (e.g., HEK293-hD₁R)
- Radioligand specific for the target (e.g., [³H]SCH23390 for D₁R)
- Non-specific binding control (a high concentration of a known unlabeled ligand, e.g., Butaclamol)
- Assay Buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, pH 7.4)
- 96-well microplates
- Glass fiber filter mats (e.g., GF/B)
- Scintillation fluid and microplate scintillation counter
- Cell harvester

Procedure:

- **Compound Preparation:** Prepare a 10 mM stock solution of **R(+)-6-Bromo-APB hydrobromide** in DMSO. Perform serial dilutions in assay buffer to create a range of concentrations (e.g., from 1 pM to 100 μM).
- **Assay Plate Setup:** In a 96-well plate, add reagents in the following order:
 - **Total Binding Wells:** Assay buffer, radioligand, and cell membranes.

- Non-Specific Binding Wells: Non-specific control ligand, radioligand, and cell membranes.
- Competition Wells: Dilutions of **R(+)-6-Bromo-APB hydrobromide**, radioligand, and cell membranes.
- Incubation: Incubate the plate at a specified temperature (e.g., room temperature or 37°C) for a predetermined time (e.g., 60-120 minutes) to allow binding to reach equilibrium.
- Harvesting: Rapidly terminate the binding reaction by filtering the contents of each well through the glass fiber filter mat using a cell harvester. Wash the filters rapidly with ice-cold assay buffer to remove unbound radioligand.
- Counting: Allow the filter mats to dry. Place them in a scintillation counter bag or plate, add scintillation fluid, and measure the radioactivity (in counts per minute, CPM) for each well.
- Data Analysis:
 - Calculate specific binding: (Total Binding CPM) - (Non-Specific Binding CPM).
 - Plot the percentage of specific binding against the log concentration of **R(+)-6-Bromo-APB hydrobromide**.
 - Fit the data to a one-site competition model using non-linear regression software (e.g., Prism) to determine the IC₅₀ value.
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_a)$, where [L] is the concentration of the radioligand and K_a is its dissociation constant.



[Click to download full resolution via product page](#)

Caption: General Workflow for a Radioligand Binding Assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. R(+)-6-Bromo-APB hydrobromide | C₁₉H₂₁Br₂NO₂ | CID 11957483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Buy R(+)-6-Bromo-APB hydrobromide | 139689-19-3 | >98% [smolecule.com]
- 4. labsolu.ca [labsolu.ca]
- 5. Handling & Processing of Potent Compounds: A Holistic Approach - IPS [ipsdb.com]
- 6. HANDLING OF POTENT MOLECULES (CATEGORY-IV) – PharmaGuideHub [pharmaguidehub.com]
- 7. witpress.com [witpress.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. ebiohippo.com [ebiohippo.com]
- 10. 6-Br-APB - Wikipedia [en.wikipedia.org]
- 11. medchemexpress.com [medchemexpress.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. 6-APB - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Handling and safety precautions for R(+)-6-Bromo-APB hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678724#handling-and-safety-precautions-for-r-6-bromo-apb-hydrobromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com